

The In Vivo Activity of PD-168077 Maleate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PD-168077 maleate is a potent and selective dopamine D4 receptor agonist.[1] This technical guide provides a comprehensive overview of its in vivo activity, drawing from available preclinical research. The document summarizes key findings in a structured format, details experimental methodologies, and visualizes the underlying biological pathways.

Core Compound Information

Property	Value	Source
Chemical Name	N-[[4-(2-Cyanophenyl)-1- piperazinyl]methyl]-3- methylbenzamide maleate	[1]
Molecular Formula	C20H22N4O · C4H4O4	[1]
Molecular Weight	450.49	[1]
CAS Number	630117-19-0	[1]
Purity	≥98% (HPLC)	
Solubility	Soluble to 100 mM in DMSO	[1]
Storage	Store at -20°C	[1]

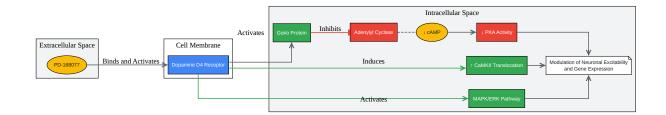


Mechanism of Action

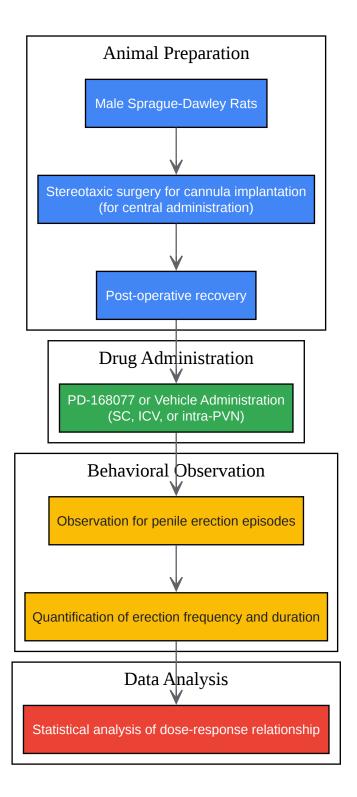
PD-168077 is a high-affinity agonist for the dopamine D4 receptor, with a Ki of 8.7 nM.[1][2] It exhibits significant selectivity, with over 400-fold selectivity for the D4 receptor compared to the D2 receptor and over 300-fold selectivity compared to the D3 subtype.[1] As a D2-like receptor, the D4 receptor is primarily coupled to the Gαi/o protein.[3] Activation of this G-protein inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[4] This initiates a cascade of downstream signaling events.

Signaling Pathway of PD-168077 at the D4 Receptor













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